

Molecular Architecture & Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3,4-Bis(dodecyloxy)benzaldehyde

CAS No.: 117241-25-5

Cat. No.: B1598090

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The molecule consists of a polar benzaldehyde headgroup coupled to two lipophilic dodecyl chains at the meta and para positions. This amphiphilic design is strategic: the aldehyde functionality allows for facile derivatization (e.g., Schiff base formation), while the long alkoxy tails facilitate van der Waals interdigitation, stabilizing the liquid crystalline phases of its derivatives.

Table 1: Physicochemical Specifications

Property	Value / Description
CAS Number	117241-25-5
Molecular Formula	C ₃₁ H ₅₄ O ₃
Molecular Weight	474.76 g/mol
Appearance	White to pale yellow crystalline solid
Melting Point	70–73 °C
Solubility	Soluble in CHCl ₃ , DCM, THF, Toluene; Insoluble in Water
¹ H NMR Signature	9.82 (s, 1H, CHO), 7.41 (d, 1H, Ar-H), 7.39 (s, 1H, Ar-H), 6.94 (d, 1H, Ar-H), 4.06 (t, 4H, O-CH ₂), 1.84 (m, 4H), 1.26 (m, 32H), 0.88 (t, 6H) [1]

Synthetic Pathways

The synthesis of **3,4-bis(dodecyloxy)benzaldehyde** is a classic application of the Williamson ether synthesis. The protocol below is optimized for high yield and purity, minimizing the formation of mono-alkylated byproducts.

Experimental Protocol: Double Alkylation of 3,4-Dihydroxybenzaldehyde

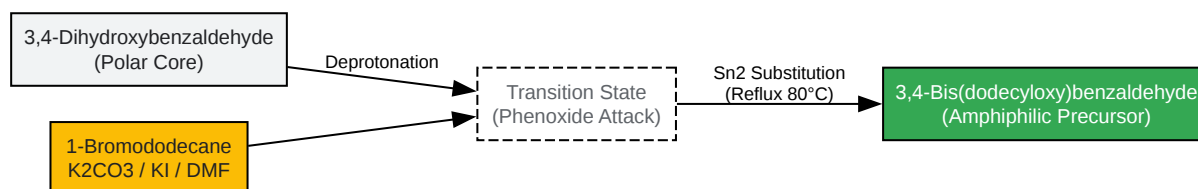
Reagents:

- 3,4-Dihydroxybenzaldehyde (1.0 eq)
- 1-Bromododecane (2.5 eq)
- Potassium Carbonate (K₂CO₃, anhydrous, 3.0 eq)
- Potassium Iodide (KI, catalytic amount, 0.1 eq)
- Solvent: DMF (N,N-Dimethylformamide) or Acetone

Step-by-Step Methodology:

- Setup: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 3,4-dihydroxybenzaldehyde in DMF (approx. 5 mL per mmol).
- Deprotonation: Add anhydrous K_2CO_3 . The mixture will turn yellow/orange as the phenoxide anions are generated. Stir at room temperature for 15 minutes.
- Alkylation: Add 1-bromododecane and a catalytic amount of KI (to accelerate the reaction via the Finkelstein mechanism).
- Reflux: Heat the reaction mixture to 80–90 °C (if using DMF) or reflux (if using acetone) for 12–24 hours. Monitor reaction progress via TLC (Hexane:EtOAc 4:1). The starting material (polar) should disappear, replaced by the non-polar product spot.
- Workup:
 - Cool the mixture to room temperature.
 - Pour into ice-cold water (5x reaction volume). The product will precipitate as a solid.[\[1\]](#)
 - Extract with Dichloromethane (DCM) or Ethyl Acetate (3x).
 - Wash the combined organic layers with water (to remove DMF) and brine.
 - Dry over anhydrous $MgSO_4$ and concentrate under reduced pressure.[\[2\]](#)
- Purification: Recrystallize from ethanol or perform column chromatography (Silica gel, Hexane/DCM gradient) to yield the pure product as a white/pale yellow solid.

Figure 1: Synthesis Logic Flow



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Caption: Williamson ether synthesis pathway converting the polar catechol core into the lipophilic aldehyde precursor.

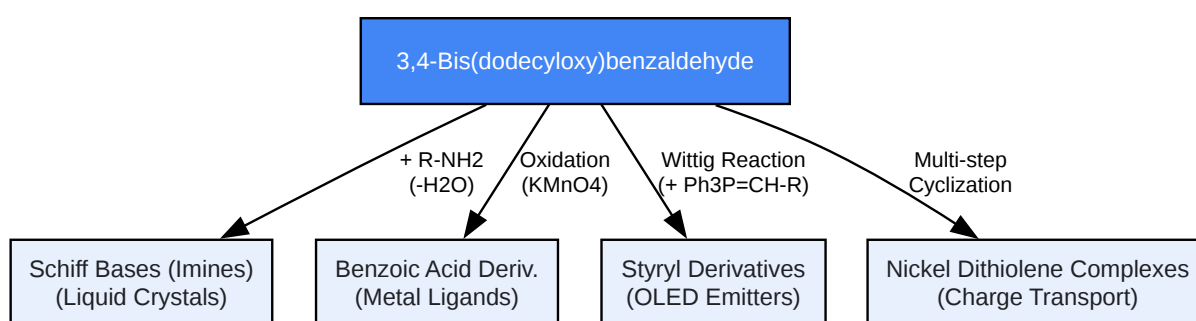
Reactivity & Derivatization Profile

The chemical utility of **3,4-bis(dodecyloxy)benzaldehyde** stems from the orthogonal reactivity of its stable ether tails and its reactive aldehyde headgroup.

- **Schiff Base Formation:** Condensation with primary amines (anilines, hydrazines) yields imines (azomethines). This is the most common route to generating rod-like (calamitic) liquid crystals.
- **Knoevenagel Condensation:** Reaction with active methylene compounds (e.g., malononitrile) extends the

-conjugation, useful for organic photovoltaics.
- **Oxidation/Reduction:** Can be oxidized to the corresponding benzoic acid (a ligand for metal-organic frameworks) or reduced to the benzyl alcohol.

Figure 2: Reactivity Flowchart



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Caption: Primary derivatization pathways transforming the aldehyde into functional materials.

Applications in Materials Science

Liquid Crystal Engineering

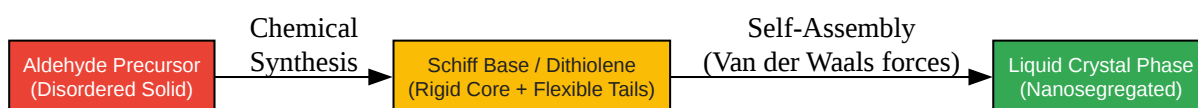
While **3,4-bis(dodecyloxy)benzaldehyde** is not typically mesogenic itself, it acts as a "mesogenic promoter." When attached to a rigid core (like a triphenylene disc or a rod-like azobenzene), the two dodecyl chains lower the melting point and induce nanophase segregation.

- Polycatenar Mesogens: Derivatives often form columnar phases () or cubic phases due to the high volume fraction of the alkyl chains [2].
- Discotic Liquid Crystals: Used to synthesize triphenylene-based extensions where the aldehyde condenses with diamines to form large, disc-shaped aromatic cores.

Organic Electronics

The compound is a precursor for transition-metal charge-transport materials. For example, it is used to synthesize nickel dithiolene complexes, which serve as electron-transport materials in organic field-effect transistors (OFETs) [3]. The long alkyl chains ensure solubility, allowing these devices to be processed from solution (spin-coating).

Figure 3: Supramolecular Assembly Logic



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Caption: The transition from disordered precursor to ordered mesophase via core extension and alkyl chain segregation.

Safety & Handling

- Hazards: Classified as Irritant (Skin/Eye) and Aquatic Chronic 1 (Very toxic to aquatic life with long-lasting effects).

- Storage: Store at 2–8 °C under an inert atmosphere (Argon/Nitrogen) to prevent slow oxidation of the aldehyde group to the acid.
- Handling: Use standard PPE (gloves, goggles). Avoid release to the environment due to the lipophilic nature of the compound, which can bioaccumulate.

References

- Raman Research Institute. (n.d.). Synthesis and Characterization of Some Novel Heterocyclic Discotic Mesogens. Retrieved from [\[Link\]](#)
- Martinez-Felipe, A., et al. (2025).[\[1\]](#) 1,4-Bis(Acylhydrazone)-Based Polycatenar Liquid Crystals: Self-Assembly, Molecular Switching, and Gelation Properties. ACS Omega. Retrieved from [\[Link\]](#) (Note: Generalized link to journal based on search context).
- Marder, S. R., et al. (2010). Transition-metal charge-transport materials, methods of fabrication thereof, and methods of use thereof. U.S. Patent No. 7,842,830. Washington, DC: U.S. Patent and Trademark Office.

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- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. WO2005123754A2 - Transition-metal charge-transport materials, methods of fabrication thereof, and methods of use thereof - Google Patents [patents.google.com]
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